

Ethyl mandelate CAS number

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Compound of Interest

Compound Name: *Ethyl mandelate*

Cat. No.: *B1671685*

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An In-depth Technical Guide to **Ethyl Mandelate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **ethyl mandelate** (CAS No: 774-40-3), a significant ester of mandelic acid. It details its physicochemical properties, spectroscopic data, synthesis methodologies, applications in research and drug development, and essential safety information. This document is intended to be a valuable resource for professionals in the chemical and pharmaceutical sciences, offering detailed experimental protocols and structured data presentation to facilitate its use in laboratory and industrial settings.

Introduction

Ethyl mandelate, with the CAS number 774-40-3, is an organic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals and fine chemicals.^[1] As the ethyl ester of mandelic acid, it possesses a chiral center, making it a valuable building block in asymmetric synthesis.^[1] Its applications span from being a key component in the production of active pharmaceutical ingredients (APIs) to its use as a flavoring agent. This guide aims to provide an in-depth technical resource on **ethyl mandelate** for researchers and professionals in drug development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **ethyl mandelate** is fundamental for its application and handling. These properties are summarized in the table below.

Property	Value	Reference
CAS Number	774-40-3	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2]
Molecular Weight	180.20 g/mol	[2]
Appearance	Colorless to white solid, semi-solid, or liquid	
Melting Point	24-27 °C	
Boiling Point	253-255 °C	
Density	1.13 g/cm ³ (at 20 °C)	
Refractive Index	1.5136 (at 25 °C)	
Solubility	Soluble in Methanol	
Flash Point	93 °C	
Storage Temperature	Below +30°C	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **ethyl mandelate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (CDCl₃, 400 MHz) δ (ppm): 7.41 (m, 2H, Ar-H), 7.32 (m, 3H, Ar-H), 5.14 (s, 1H, CH-OH), 4.20 (q, J=7.1 Hz, 2H, OCH₂CH₃), 3.95 (d, J=5.5 Hz, 1H, OH), 1.17 (t, J=7.1 Hz, 3H, OCH₂CH₃).

Infrared (IR) Spectroscopy

The IR spectrum of **ethyl mandelate** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include a broad band around $3400\text{--}3500\text{ cm}^{-1}$ for the hydroxyl (-OH) group, a strong absorption at approximately $1730\text{--}1750\text{ cm}^{-1}$ for the ester carbonyl (C=O) stretching, and peaks in the $1600\text{--}1450\text{ cm}^{-1}$ region for the aromatic C=C stretching.

Synthesis of Ethyl Mandelate

Ethyl mandelate can be synthesized through several routes, with the most common being the Fischer esterification of mandelic acid and enzymatic synthesis.

Fischer Esterification

The Fischer esterification is a classic and widely used method for the synthesis of esters from carboxylic acids and alcohols, catalyzed by a strong acid.

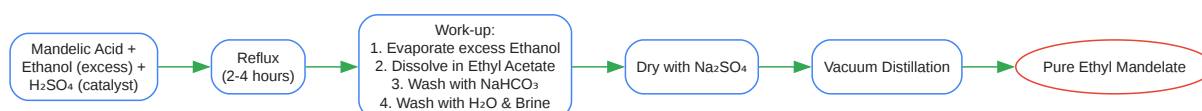
Materials:

- Mandelic acid
- Absolute ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Deionized water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve mandelic acid in an excess of absolute ethanol (e.g., a 5 to 10-fold molar excess).

- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (typically 1-2% of the mass of mandelic acid) to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain it for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - After the reaction is complete, cool the mixture to room temperature.
 - Remove the excess ethanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in ethyl acetate.
 - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize the sulfuric acid catalyst. Repeat the washing until no more gas evolution is observed.
 - Wash the organic layer with deionized water and then with brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter off the drying agent.
 - Evaporate the solvent under reduced pressure to obtain the crude **ethyl mandelate**.
 - The crude product can be further purified by vacuum distillation.



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Caption: Fischer esterification workflow for **ethyl mandelate** synthesis.

Enzymatic Synthesis

Enzymatic methods offer a green and highly selective alternative for the synthesis of chiral compounds like **ethyl mandelate**. Lipases are commonly employed for the kinetic resolution of racemic mandelic acid or its esters.

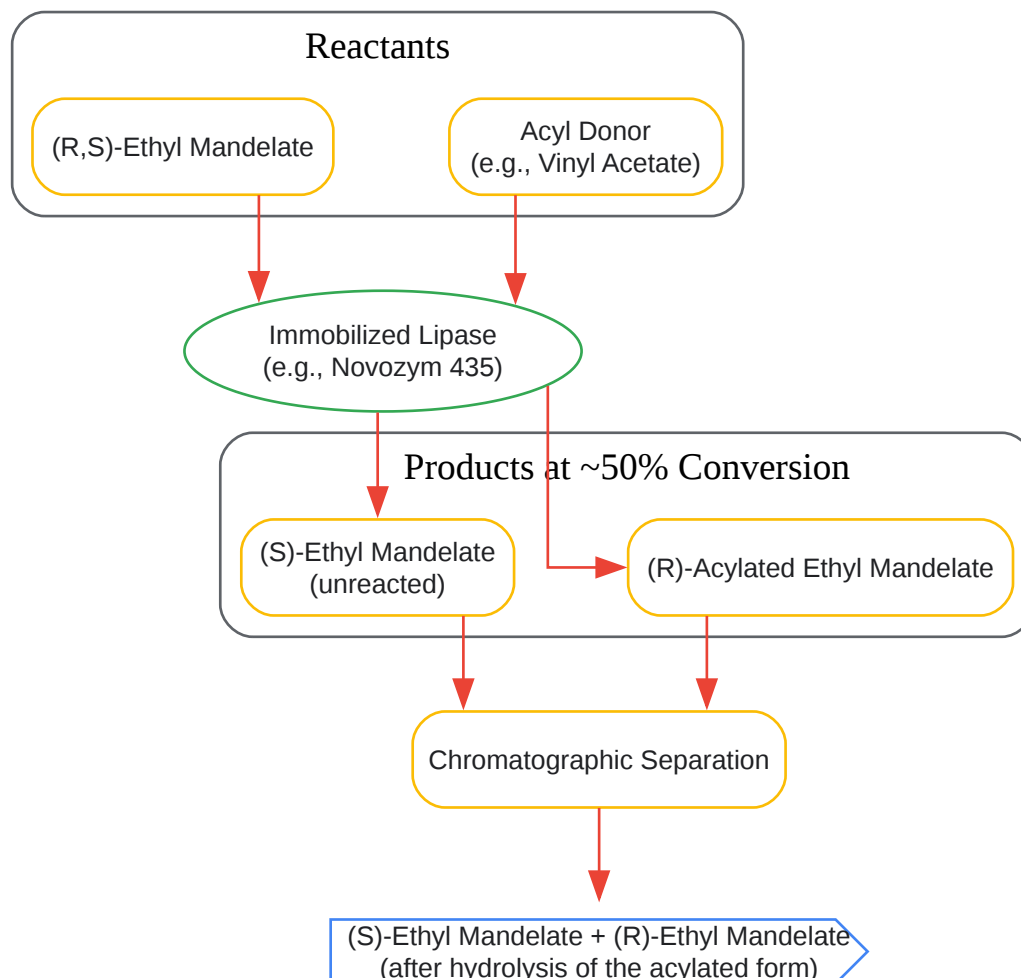
Materials:

- Racemic **ethyl mandelate**
- Immobilized lipase (e.g., Novozym 435 from *Candida antarctica*)
- Anhydrous organic solvent (e.g., toluene or hexane)
- An acyl donor (e.g., vinyl acetate)

Procedure:

- **Reaction Setup:** In a sealed flask, dissolve racemic **ethyl mandelate** and the acyl donor in the anhydrous organic solvent.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture.
- **Incubation:** Incubate the mixture at a controlled temperature (e.g., 40-50 °C) with constant shaking or stirring.
- **Monitoring:** Monitor the progress of the reaction by chiral High-Performance Liquid Chromatography (HPLC) to determine the enantiomeric excess (ee) of the unreacted ester and the newly formed ester.
- **Termination and Purification:**
 - Once the desired conversion (typically around 50% for kinetic resolution) is reached, filter off the immobilized enzyme. The enzyme can often be washed and reused.
 - Evaporate the solvent from the filtrate under reduced pressure.

- Separate the unreacted **ethyl mandelate** enantiomer from the acylated product by column chromatography.



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Caption: Pathway for the enzymatic kinetic resolution of **ethyl mandelate**.

Applications in Drug Development and Research

Ethyl mandelate is a valuable intermediate in the pharmaceutical industry due to its chiral nature. It serves as a building block for the synthesis of more complex chiral molecules, including active pharmaceutical ingredients. Its applications include:

- **Synthesis of Chiral APIs:** Used in the synthesis of enantiomerically pure drugs, where one enantiomer has the desired therapeutic effect while the other may be inactive or cause

adverse effects.

- **Asymmetric Synthesis:** Employed as a starting material or a chiral auxiliary in various asymmetric reactions to introduce chirality into a target molecule.
- **Research Chemical:** Utilized in academic and industrial research to explore new synthetic methodologies and to develop novel compounds with potential biological activity.

Safety and Handling

Ethyl mandelate requires careful handling in a laboratory or industrial setting.

Hazard Identification

- **GHS Classification:** Causes serious eye irritation.
- **Signal Word:** Warning
- **Hazard Statements:** H319: Causes serious eye irritation.
- **Precautionary Statements:**
 - P264: Wash skin thoroughly after handling.
 - P280: Wear eye protection/face protection.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P337 + P313: If eye irritation persists: Get medical advice/attention.

Toxicological Information

- **Acute Oral Toxicity:** LD50 (Mouse): 3750 mg/kg. The substance is considered to have low toxicity after a single ingestion.

Handling and Storage

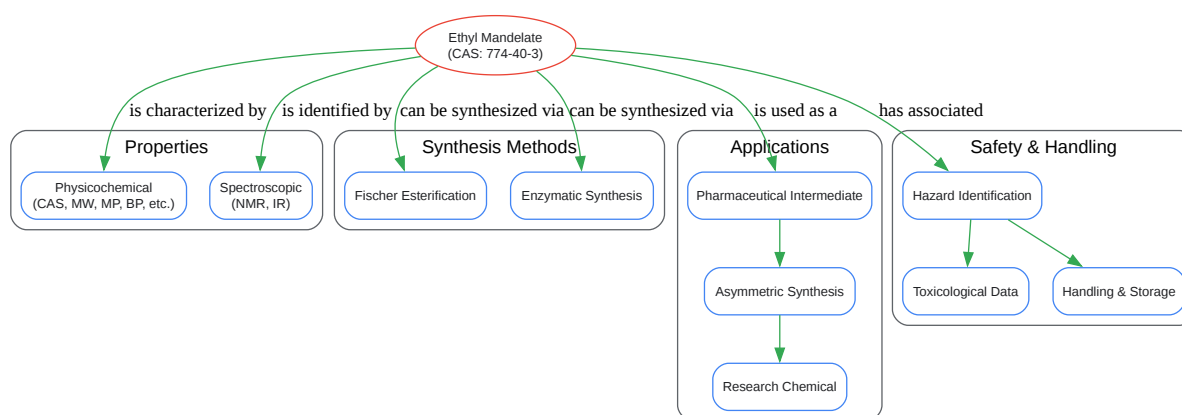
- **Handling:** Avoid contact with eyes, skin, and clothing. Use in a well-ventilated area.

- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Store below +30°C.

Conclusion

Ethyl mandelate is a versatile and important chemical intermediate with significant applications in the pharmaceutical industry and organic synthesis. This technical guide has provided a comprehensive overview of its properties, synthesis, applications, and safety. The detailed experimental protocols and structured data are intended to assist researchers and drug development professionals in the effective and safe utilization of this compound.

Logical Relationship Diagram



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Caption: Interrelationships of **ethyl mandelate**'s core technical aspects.

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References

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